

Tetraethylene glycol monoethyl ether proper disposal procedures

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Compound of Interest

Compound Name: *Tetraethylene glycol monoethyl ether*

Cat. No.: *B1596445*

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Proper disposal of **tetraethylene glycol monoethyl ether** is crucial for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage this chemical waste in accordance with safety regulations.

Immediate Safety and Handling Precautions

Before handling **tetraethylene glycol monoethyl ether**, it is essential to be aware of its potential hazards and to use appropriate personal protective equipment (PPE).

Hazard Identification:

- Causes serious eye irritation (GHS Category 2A).[1][2]
- May be harmful if swallowed, potentially causing abdominal discomfort, nausea, and central nervous system depression.[3]
- Prolonged or repeated skin contact may lead to defatting and drying of the skin.[3]
- The tendency of many ethers to form explosive peroxides over time is a significant concern.[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or glasses with side-shields.[1][4][5]
- Skin Protection: Handle with chemical-impermeable gloves (e.g., nitrile or neoprene). Wear protective clothing to prevent skin exposure.[1][5]
- Respiratory Protection: Use in a well-ventilated area, such as under a chemical fume hood, to avoid breathing in mist or vapors.[2][6][7]

Step-by-Step Disposal Procedure

The disposal of **tetraethylene glycol monoethyl ether** should be treated as a hazardous waste process, managed from the point of generation to its final disposal ("cradle-to-grave").[8]

Step 1: Waste Identification and Classification

- Treat all unused or contaminated **tetraethylene glycol monoethyl ether** as hazardous waste.[9]
- Do not mix it with non-hazardous waste.

Step 2: Segregation

- Segregate waste **tetraethylene glycol monoethyl ether** from other chemical waste streams to avoid dangerous reactions.[10][11]
- Specifically, keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][4][7]

Step 3: Container Selection and Labeling

- Container: Use a compatible, leak-proof container, preferably the original container.[9][10] Glass containers are suitable; do not use aluminum or galvanized containers.[4] The container must be in good condition and have a tightly sealing lid.[9]
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**Tetraethylene Glycol Monoethyl Ether**"), and the associated hazards (e.g., "Eye Irritant," "Potential Peroxide Former").[12] The label should also include the accumulation start date.

Step 4: Storage in a Satellite Accumulation Area (SAA)

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area within the laboratory.[\[12\]](#)[\[13\]](#)
- The SAA must be at or near the point of generation and under the control of the laboratory personnel.[\[12\]](#)
- Store in a cool, dry, well-ventilated area away from ignition sources, heat, and direct sunlight.[\[3\]](#)[\[4\]](#)

Step 5: Arranging for Disposal

- Do not dispose of **tetraethylene glycol monoethyl ether** down the drain or in regular trash.[\[6\]](#)
- Contact your institution's Environmental Health and Safety (EHS or OCRS) office to schedule a pickup for hazardous waste.[\[9\]](#)[\[13\]](#)
- Follow your institution's specific procedures for waste collection requests.[\[9\]](#) Your EHS office will work with a licensed hazardous waste hauler for proper treatment and disposal, which may include incineration or fuel blending.[\[12\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **tetraethylene glycol monoethyl ether**, relevant for its safe handling and storage.

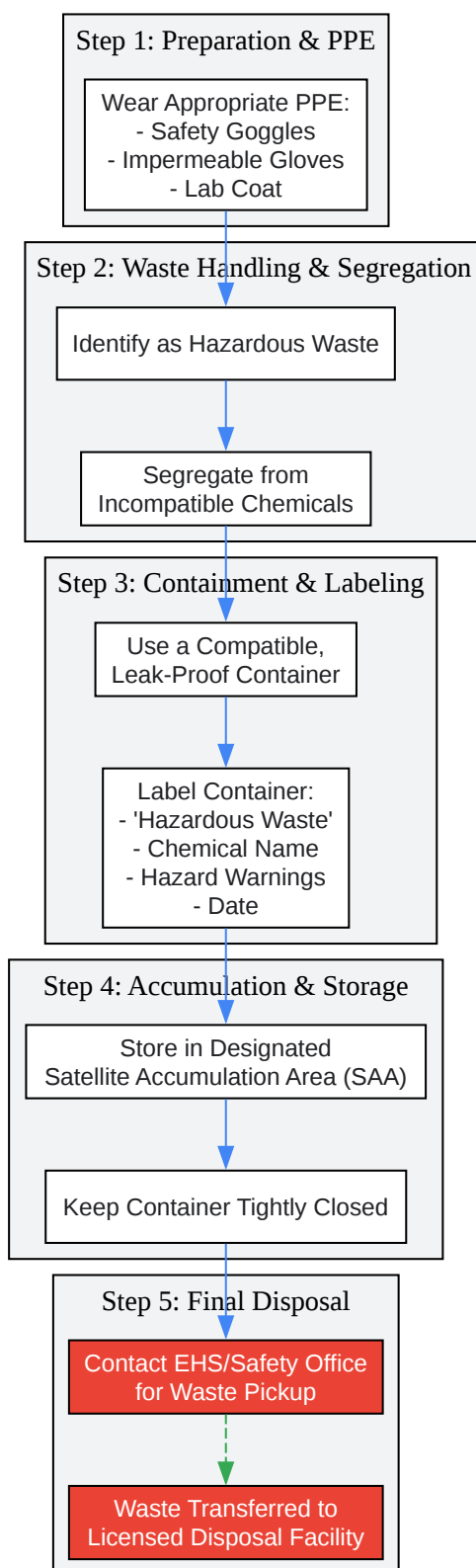
Property	Value	Source
GHS Hazard Statement	H319: Causes serious eye irritation	[1][2]
Boiling Point	158 - 160 °C @ 5 mmHg	[5]
Flash Point	> 110 °C / > 230 °F	[5]
Specific Gravity	0.987	[5]
Vapor Density	7.18	[5]

Experimental Protocols

This document provides operational guidance rather than experimental results. Therefore, experimental protocols are not applicable.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **tetraethylene glycol monoethyl ether**.



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Caption: Disposal workflow for **tetraethylene glycol monoethyl ether**.

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References

- 1. echemi.com [echemi.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. easternct.edu [easternct.edu]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. carlroth.com [carlroth.com]
- 7. fishersci.com [fishersci.com]
- 8. Hazardous Waste Compliance and Assistance | Missouri Department of Natural Resources [dnr.mo.gov]
- 9. vumc.org [vumc.org]
- 10. acewaste.com.au [acewaste.com.au]
- 11. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 12. Managing Hazardous Chemical Waste in the Lab | Lab Manager [labmanager.com]
- 13. ehhs.upenn.edu [ehhs.upenn.edu]
- To cite this document: BenchChem. [Tetraethylene glycol monoethyl ether proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596445#tetraethylene-glycol-monoethyl-ether-proper-disposal-procedures]

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